

Technical Guide: Diisopropyl Sulfate Safety and Handling Protocols

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Compound of Interest

Compound Name: *Diisopropyl sulfate*

Cat. No.: *B1214918*

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the safety, handling, and emergency procedures for **diisopropyl sulfate**. It is intended for laboratory personnel and professionals in the field of drug development who may handle this chemical. The information is compiled from various safety data sheets and toxicological resources.

Hazard Identification and Classification

Diisopropyl sulfate is classified as a hazardous chemical. It is crucial to understand its potential dangers before handling. The substance is harmful if swallowed or in contact with skin, causes severe skin burns and eye damage, and is suspected of causing cancer.^[1]

GHS Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion / Irritation	Sub-category 1C	H314: Causes severe skin burns and eye damage[1]
Serious Eye Damage / Irritation	Category 1	H318: Causes serious eye damage
Carcinogenicity	Category 2	H351: Suspected of causing cancer[1][2]

Label Elements:

- Signal Word: Danger[1]
- Hazard Pictograms:
 - Corrosion
 - Health Hazard
 - Exclamation Mark

Toxicological Data

The primary routes of exposure are ingestion, skin contact, and inhalation. Toxicological data indicates moderate toxicity upon single ingestion or skin contact.

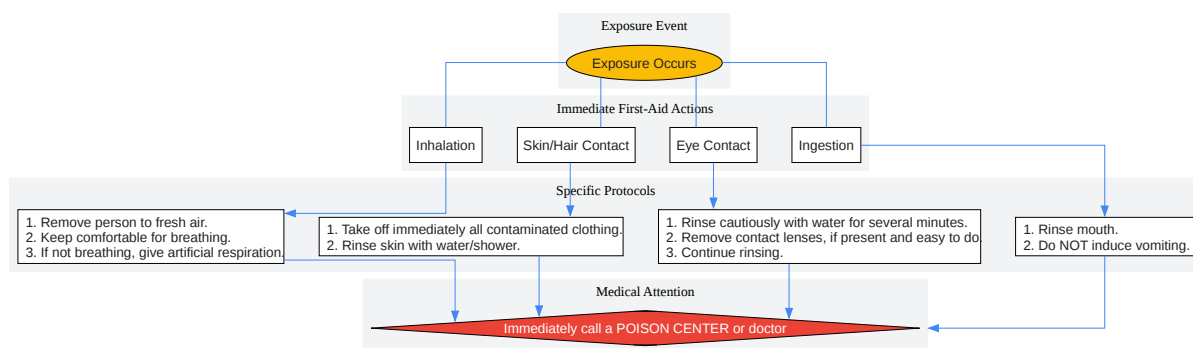
Acute Toxicity Data:

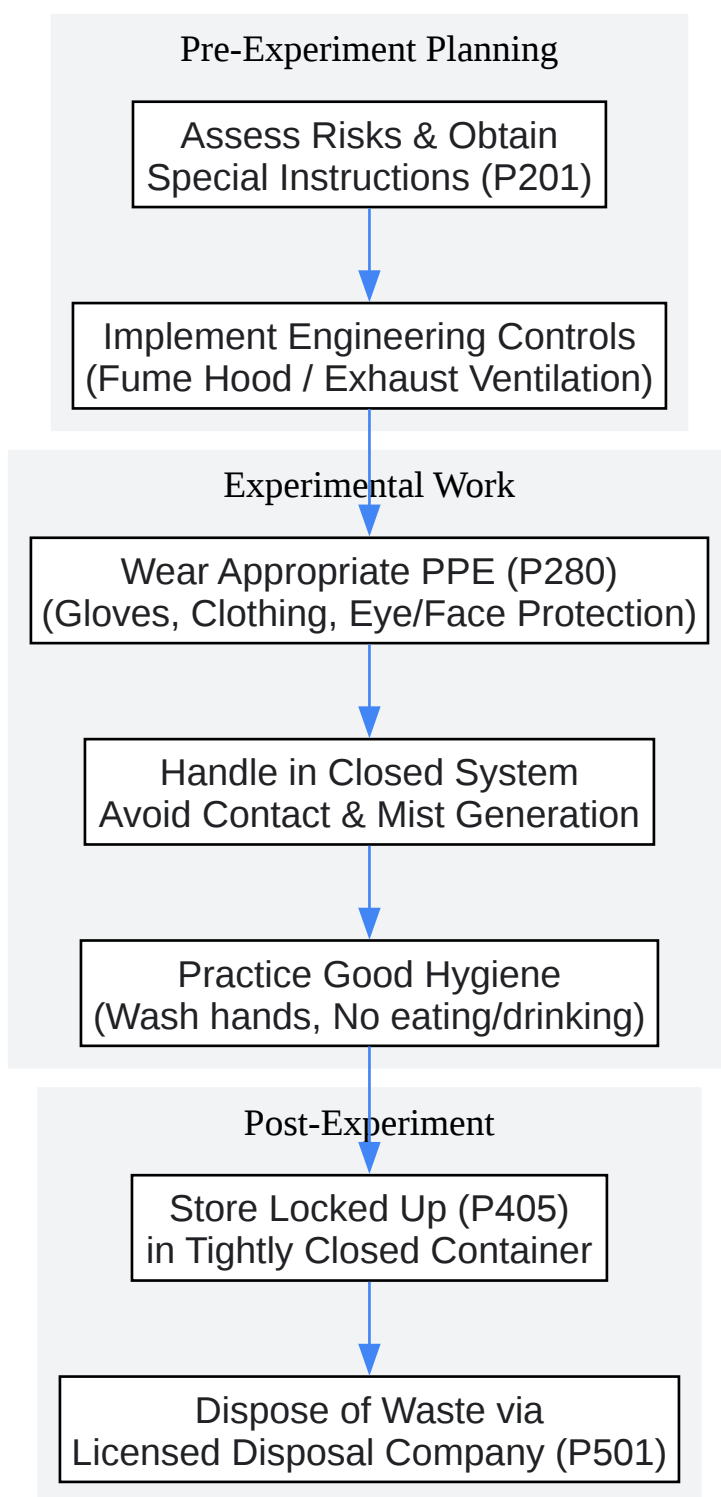
Exposure Route	Species	Value	Assessment
Oral	Rat	LD50: 1199 mg/kg	Moderately toxic after single ingestion
Dermal	Rabbit	LD50: 1551 mg/kg	Moderately toxic after single contact with skin

Carcinogenicity: The International Agency for Research on Cancer (IARC) has classified **diisopropyl sulfate** as "possibly carcinogenic to humans" (Group 2B).^[2]^[3] This classification is based on sufficient evidence of carcinogenicity in experimental animals.^[3]^[4] Studies in animals have shown that it can produce local sarcomas in rats and skin carcinomas in mice.^[4]

Emergency and First-Aid Procedures

Immediate action is required in case of exposure. The following diagram outlines the workflow for emergency response.





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